

4-[2-(Dimethylamino)ethoxy]benzylamine material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-[2-(Dimethylamino)ethoxy]benzylamine

Cat. No.: B129024

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An In-depth Technical Guide to 4-[2-(Dimethylamino)ethoxy]benzylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4-[2-(Dimethylamino)ethoxy]benzylamine** (CAS No. 20059-73-8), a key chemical intermediate in pharmaceutical synthesis. It consolidates critical safety data, physicochemical properties, and detailed experimental protocols to support its safe handling and application in research and development.

Chemical Identification

This section provides the fundamental identifiers for **4-[2-(Dimethylamino)ethoxy]benzylamine**.

Identifier	Value
IUPAC Name	2-[4-(aminomethyl)phenoxy]-N,N-dimethylethanamine[1]
CAS Number	20059-73-8[1][2][3][4][5][6]
Molecular Formula	C ₁₁ H ₁₈ N ₂ O[1][2][4][5]
Molecular Weight	194.27 g/mol [1][2][4][5]
Synonyms	4-[2-(Dimethylamino)ethoxy]benzenemethanamine, p-[2-(Dimethylamino)ethoxy]benzylamine, Itopride Impurity 3[2][4][6][7][8]
EINECS	243-491-9[2][3]

Physicochemical Properties

The compound is a colorless oily liquid under standard conditions.[1][7] Its key physical and chemical properties are summarized below.

Property	Value
Appearance	Colorless Oil[1][7][9]
Boiling Point	120-123 °C at 0.3 Torr[1][4][9] 304.967 °C at 760 mmHg[2]
Density	1.021 g/cm ³ [1][2]
Flash Point	138.245 °C[2]
pKa	9.29 ± 0.10 (Predicted)[1][2]
Refractive Index	1.532[2]
Vapor Pressure	0.000845 mmHg at 25°C[2]
Solubility	Chloroform (Slightly), Methanol (Slightly)[4][9]

Hazard Identification and Classification

This chemical is classified as hazardous. It is harmful if swallowed, causes severe skin and eye burns, and is harmful to aquatic life with long-lasting effects.[\[3\]](#)[\[10\]](#) The signal word is "Danger".[\[5\]](#)[\[10\]](#)

Hazard Classification	Code	Description
GHS Hazard Statements	H302	Harmful if swallowed [5] [10] [11]
H314	Causes severe skin burns and eye damage [5] [10] [11]	
H318	Causes serious eye damage [10]	
H412	Harmful to aquatic life with long lasting effects [5] [10] [11]	
Risk Phrases (EU)	R21/22	Harmful in contact with skin and if swallowed [12]
R34	Causes burns [12]	
Hazard Class	Acute Tox. 4 Oral	Acute Toxicity (Oral), Category 4 [5] [11]
Skin Corr. 1B	Skin Corrosion, Sub-category 1B [5] [11]	
Eye Dam. 1	Serious Eye Damage, Category 1 [5] [11]	
Aquatic Chronic 3	Chronic Aquatic Toxicity, Category 3 [5] [11]	

Safety and Handling

Proper safety protocols are mandatory when handling this compound due to its corrosive and toxic nature.

First Aid Measures

Immediate medical attention is required in case of exposure.[12]

Exposure Route	First Aid Protocol
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical aid.[10][12]
Skin Contact	Get medical aid immediately. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[10][12]
Eye Contact	Get medical aid immediately. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [10][12]
Ingestion	Do not induce vomiting. Get immediate medical aid. If swallowed, rinse mouth with water.[10][12]

Handling and Storage

Handling: Use only in a chemical fume hood.[12] Do not breathe dust, mist, or vapor, and avoid contact with eyes, skin, or clothing.[12] Do not eat, drink, or smoke when using this product.[3][10]

Storage: Store in a cool, dry place in a tightly closed container.[12] The compound should be stored under an inert gas (nitrogen or argon) at 2–8 °C to prevent oxidation.[1][2][4] This material is stored in a corrosives area.[12]

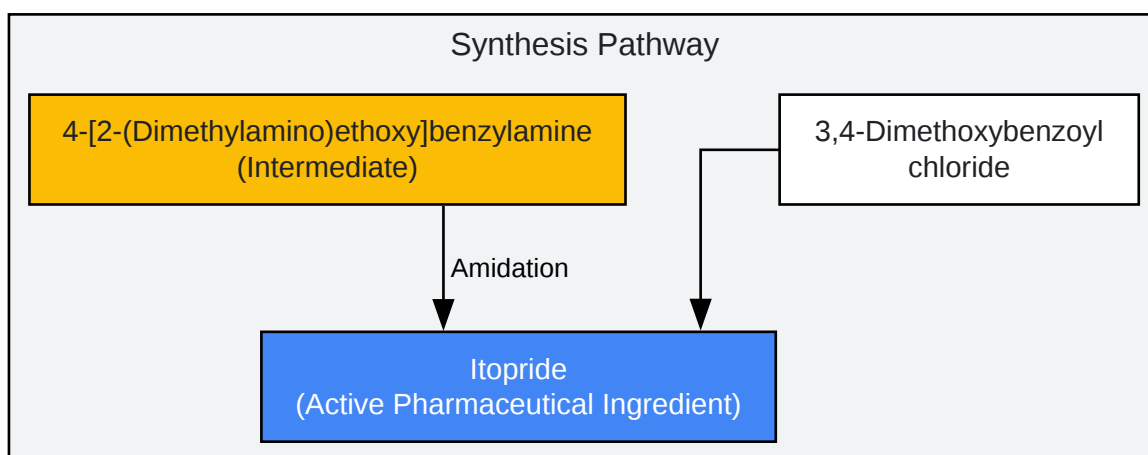
Personal Protective Equipment (PPE)

Appropriate PPE must be worn to minimize exposure.

Protection Type	Specification
Eye/Face Protection	Wear chemical splash goggles or tightly fitting safety goggles.[10][12]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure.[10][12]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. Follow OSHA respirator regulations.[12]
Engineering Controls	Facilities must be equipped with an eyewash station and a safety shower. Use adequate ventilation to keep airborne concentrations low. [12]

Applications in Drug Development

4-[2-(Dimethylamino)ethoxy]benzylamine is primarily recognized as a crucial intermediate in the synthesis of Itopride Hydrochloride.[1][4] Itopride is a gastroprokinetic agent used for the treatment of functional dyspepsia and other gastrointestinal disorders by enhancing motility.[1][8] The compound's structure is a building block for creating more complex molecules, making it valuable in pharmaceutical research for developing novel drugs.[2][8]



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Caption: Role as a key intermediate in the synthesis of Itopride.

Experimental Protocols: Synthesis Methodologies

Several synthetic routes for **4-[2-(Dimethylamino)ethoxy]benzylamine** have been documented. The following protocols are based on published methods.

Method 1: From 4-Hydroxybenzonitrile

This is a two-step process involving etherification followed by reduction.^[13]

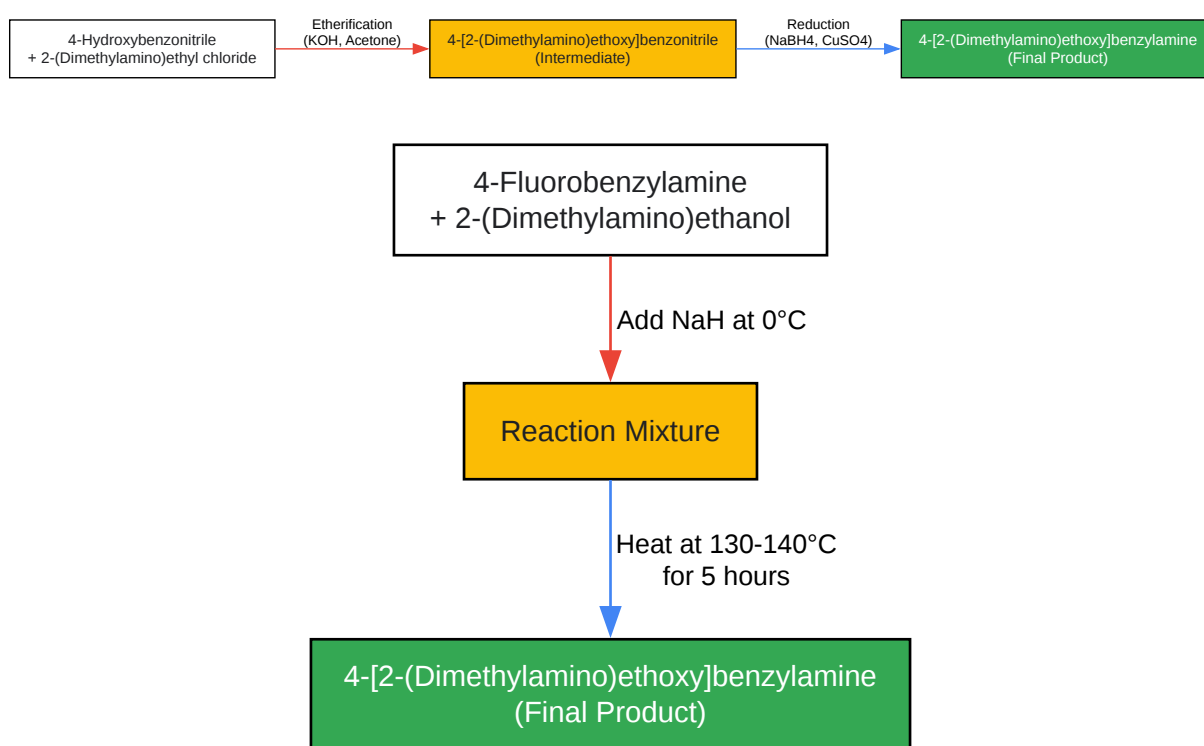
Step 1: Etherification of 4-Hydroxybenzonitrile

- Dissolve 20 g (168 mmol) of 4-hydroxybenzonitrile in 200 ml of acetone.
- Add 34.8 g (251.8 mmol) of potassium hydroxide to the solution.
- Reflux and stir the mixture for 1 hour.
- Slowly add 36.3 g (251.8 mmol) of 2-(dimethylamino)ethyl chloride to the reactant mixture.
- Continue refluxing and stirring for an additional 8 hours.
- After cooling to room temperature, remove the acetone via decompression and concentration.
- Extract the residue with 300 ml of dichloromethane, dry with anhydrous magnesium sulfate, and concentrate under reduced pressure to yield 4-[2-(dimethylamino)ethoxy]benzonitrile (Yield: 97%).^[14]

Step 2: Reduction of the Nitrile Intermediate

- Dissolve 2 g (10.5 mmol) of the 4-[2-(dimethylamino)ethoxy]benzonitrile intermediate in 30 ml of ethanol.
- Add 0.23 g (0.92 mmol) of copper(II) sulfate pentahydrate (from a 2 mol aqueous solution).

- Slowly add 1.74 g (45.94 mmol) of sodium borohydride.
- Reflux and stir the mixture for 20 hours.
- Cool the reactant to room temperature, extract with ethyl acetate, and dry with anhydrous magnesium sulfate.
- Obtain the final product, **4-[2-(Dimethylamino)ethoxy]benzylamine**, by decompression and concentration (Yield: 80%).^[13]



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